HFC-227ea: Chemical Structure, Bonding Characteristics, and Application Science

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Compound of Interest

Compound Name:	*1,1,1,2,3,3,3-Heptafluoropropane*
CAS No.:	*431-89-0*
Cat. No.:	*B1665588*

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Abstract

1,1,1,2,3,3,3-Heptafluoropropane (HFC-227ea), known pharmacologically as Apaflurane, represents a critical fluorocarbon scaffold in both fire suppression engineering and pharmaceutical aerosol delivery.[1][2][3] This guide provides a comprehensive analysis of its molecular architecture, emphasizing the electrostatic and steric factors that confer its exceptional chemical stability. We further detail the physicochemical parameters governing its phase behavior and provide validated protocols for its analytical characterization and formulation in Metered Dose Inhalers (MDIs).

Molecular Architecture & Bonding Dynamics[4]

Structural Geometry

HFC-227ea (

) consists of a central

hybridized carbon atom bonded to a single hydrogen atom, a fluorine atom, and two trifluoromethyl (

) groups.[4]

- Symmetry: The molecule possesses

  symmetry (plane of symmetry passing through the H-C-F bond).

- Steric Shielding: The seven fluorine atoms create a dense electron-rich sheath around the carbon backbone. This "fluorine shield" effectively repels nucleophilic attacks, rendering the molecule chemically inert under standard conditions.

- Bond Lengths & Angles:

  - C-F Bond Length:

    .[5][4] This is significantly shorter than a standard C-F bond (

) due to the high degree of fluorination, which increases the effective nuclear charge felt by the valence electrons (an effect often rationalized by Bent's rule).

  - C-H Bond Length:

    .[5][4]

  - Bond Angles: The

    angles are compressed (

) due to the repulsion between the lone pairs of the fluorine atoms and the high electronegativity of F, which directs

    -character into the C-F bonds and

    -character into the C-C bonds.

The "Fluorine Effect" and Bond Energy

The stability of HFC-227ea is driven by the strength of the Carbon-Fluorine bond, the strongest single bond in organic chemistry.[6][7]

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- Bond Dissociation Energy (BDE):
  - :

    [5]
  - :

    [5]
  - :

    [5][8]
- Electrostatics: The high electronegativity of Fluorine (3.98 Pauling) creates a massive dipole along the C-F bond. However, the vector sum of these dipoles in the

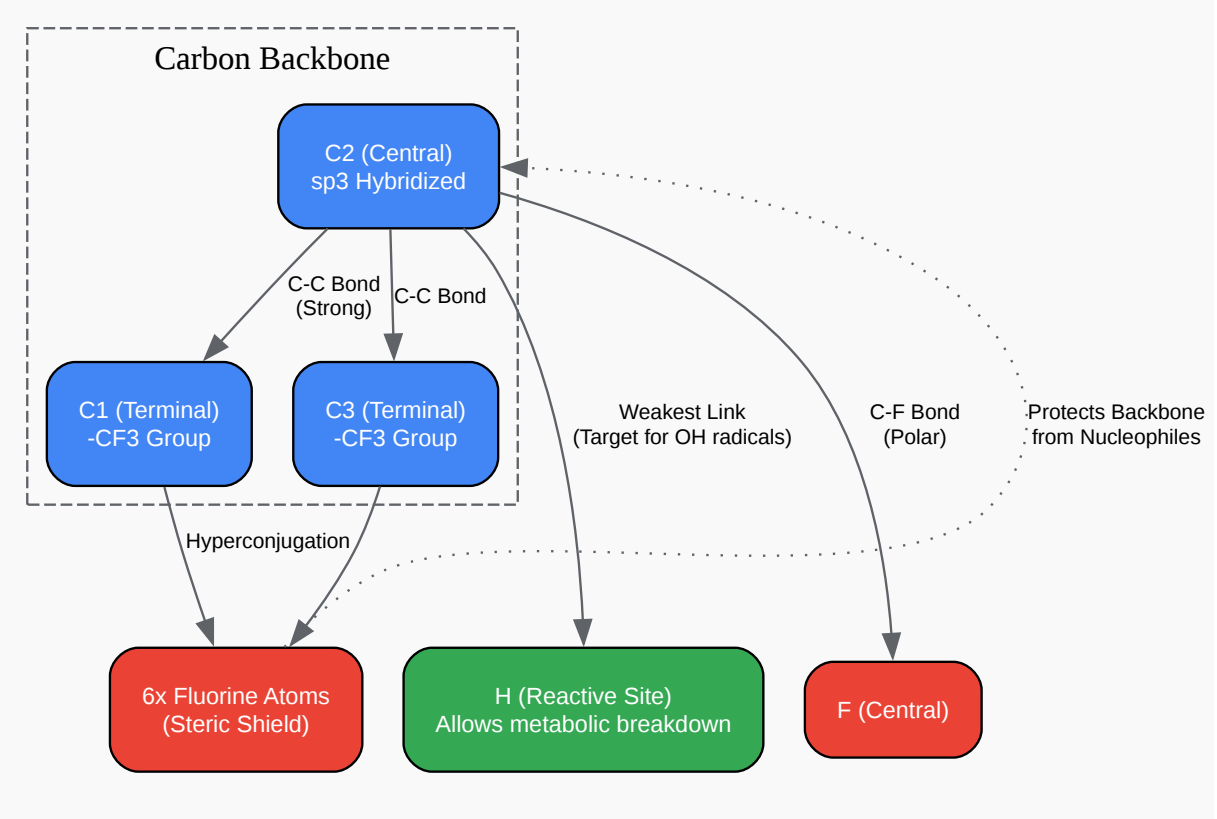
  groups partially cancels out, resulting in a moderate net dipole moment (

). This polarity is sufficient to allow solvation of some polar co-solvents (like ethanol) but low enough to maintain high vapor pressure.

Visualization of Structural Logic

The following diagram illustrates the connectivity and the steric protection mechanism.

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Figure 1: Structural connectivity of HFC-227ea highlighting the central carbon's susceptibility vs. the terminal trifluoromethyl protection.

Physicochemical Profile

For formulation scientists, the thermodynamic properties of HFC-227ea dictate its behavior as a propellant.

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Property	Value	Implication for Formulation
Molecular Weight	170.03 g/mol	High density aerosol clouds.[5]
Boiling Point (1 atm)	-16.4 °C	Rapid flash evaporation upon actuation.[5][4]
Vapor Pressure (20°C)	3.90 bar (390 kPa)	Sufficient driving force for atomization; requires pressure-rated canisters.[5]
Liquid Density (20°C)	1.41 g/mL	High density aids in suspension stability (matches density of some micronized drugs).[5]
Solubility in Water	260 mg/L	Hydrophobic; poor solvent for aqueous actives.[5]
Critical Temperature	101.7 °C	Stable liquid phase under normal storage/transport.[5]
Global Warming Potential	~3,220 (100-yr)	High environmental impact; regulatory phase-down active (Kigali Amendment).

Spectroscopic Identification

Validating the identity of HFC-227ea requires precise spectroscopic analysis.

NMR Spectroscopy

Due to the presence of two distinct fluorine environments,

NMR is the gold standard for identification.

- Environment A (

  groups): Two equivalent

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groups (6 Fluorines).[5]

- Shift:

  to

  (relative to

).

- Splitting: Doublet (

) due to coupling with the single proton (

  ), further split into a doublet by the central Fluorine (

).

- Environment B (

  group): One central Fluorine.[3][5]

  - Shift:

    to

    .

  - Splitting: Complex multiplet (Septet of doublets) due to coupling with 6 equivalent Fluorines (

) and the single proton (

).

Infrared (IR) Spectroscopy[4]

- C-F Stretch: Strong, broad bands in the

  region.

- C-H Stretch: Weak absorption

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(often obscured or very faint).[5]

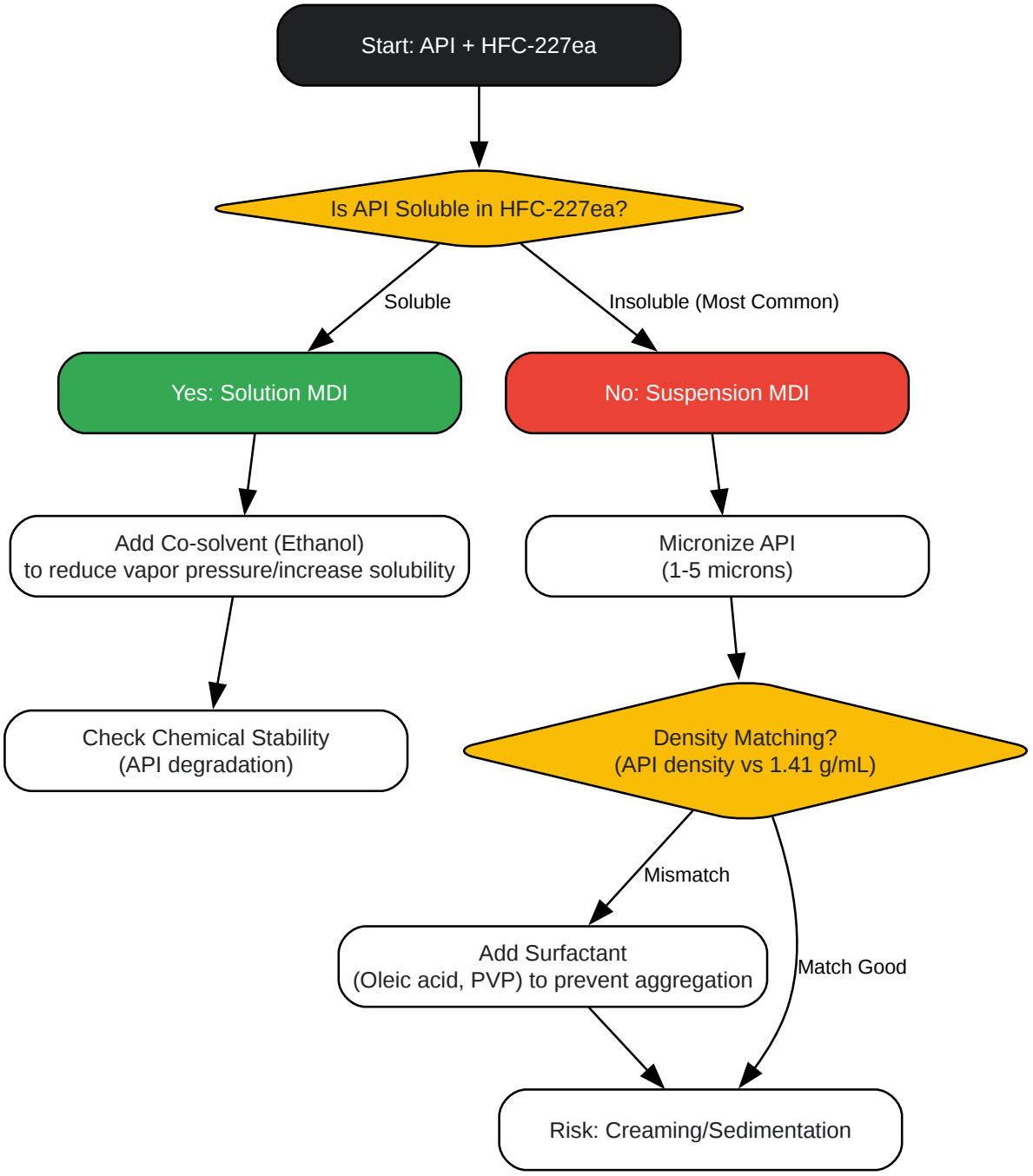
Application Science: MDI Formulation

In pharmaceutical development, HFC-227ea (Apaflurane) is used when the active pharmaceutical ingredient (API) requires a propellant with slightly different density or solvency characteristics than HFC-134a.

Formulation Logic: Solution vs. Suspension

The primary challenge is the poor solvency of fluorocarbons.

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Figure 2: Decision matrix for developing Metered Dose Inhalers using HFC-227ea.

Causality in Formulation

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- Why HFC-227ea over HFC-134a? HFC-227ea has a higher density (1.41 vs 1.21 g/mL). If an API has a density of 1.4 g/mL, it will remain suspended longer in HFC-227ea, improving dose uniformity (DDU).
- Surfactant Issues: Traditional surfactants (oleic acid) are less soluble in HFCs than in CFCs.[5] Ethanol is often added not just to dissolve the drug, but to dissolve the surfactant that stabilizes the drug.

Experimental Protocols

Protocol A: Purity Assay via GC-MS

Objective: Quantify HFC-227ea purity and identify organic impurities (e.g., Hexafluoropropylene).

- Instrument: Gas Chromatograph with Mass Spectrometer (e.g., Agilent 7890/5977).
- Column: DB-624 or equivalent (specifically designed for volatile halocarbons).
  - Length: 60m, ID: 0.32mm, Film: 1.8µm.[5]
- Conditions:
  - Injector Temp: 200°C (Split ratio 50:1).
  - Oven Program: Hold 35°C for 10 min, ramp 10°C/min to 150°C.
  - Carrier Gas: Helium @ 1.5 mL/min.[5]
- Sampling: Gas sampling valve (GSV) injection (loop size 0.5 mL) directly from the vapor phase of the cylinder. Do not inject liquid directly without a vaporizer to avoid column overload.[5]
- Validation: Peak area normalization. HFC-227ea should elute as the major peak (>99.9%).[5] Look for HFC-227ca (isomer) as a potential impurity.

Protocol B: Moisture Content (Karl Fischer)

Objective: Ensure water content is <10 ppm (critical for MDI stability to prevent hydrolysis).[5]

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- Method: Coulometric Karl Fischer Titration.[5]
- Setup: Use a gas introduction tube fitted with a flow meter.[5]
- Procedure:
  - Purge the titration cell with dry nitrogen.
  - Bubble HFC-227ea gas through the anolyte at a controlled rate (e.g., 200 mL/min).
  - Measure the total mass of gas introduced (by weighing the cylinder before and after).
  - Calculation:

    .[5]

Environmental & Safety Context

Thermal Decomposition

While stable at room temperature, HFC-227ea decomposes at high temperatures (>500°C) or in the presence of open flames.

- Mechanism: Radical scission of the C-F bond.
- Products: Hydrogen Fluoride (HF), Carbonyl Fluoride (

  ), and Carbon Monoxide (CO).
- Safety Note: In fire suppression scenarios, the generation of HF is the primary toxicity concern.

Regulatory Status

- Kigali Amendment: HFC-227ea is a controlled substance due to its high GWP (3220).
- Phasedown: Production is being capped and reduced.[5] Researchers should evaluate HFO-1234ze or HFO-1234yf (hydrofluoroolefins) as next-generation replacements where applicable, though HFC-227ea remains permitted for essential medical uses (MDIs) currently.

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